A Comparative Crystallographic Analysis of Substituted Chloropyridine Derivatives

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Compound of Interest

Compound Name:	*6-Chloro-4-methylpyridin-3-ol*
CAS No.:	*1227502-89-7*
Cat. No.:	*B578558*

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For researchers, scientists, and drug development professionals, understanding the three-dimensional structure of molecules is paramount in designing novel therapeutics. X-ray crystallography provides definitive insights into the solid-state conformation and intermolecular interactions that govern the physical and biological properties of a compound. This guide presents a comparative analysis of the X-ray crystal structures of two distinct chloropyridine derivatives, offering a framework for structural evaluation in drug discovery.

While the X-ray crystal structure of **6-Chloro-4-methylpyridin-3-ol** is not publicly available, this guide utilizes data from related substituted chloropyridine compounds to illustrate the principles of crystallographic comparison. The selected compounds are 8-(6-chloro-pyridin-3-ylmethyl)-2,6,7,8-tetrahydro-imidazo[2,1-c][1][2][3]triazin-3-one and 2-Chloro-5-(chloromethyl)pyridine.

Crystallographic Data Comparison

A summary of the key crystallographic parameters for the two compounds is presented in the table below. These parameters define the size and shape of the unit cell, the fundamental

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repeating unit of the crystal lattice, and provide information about the symmetry of the crystal packing.

Parameter	8-(6-chloro-pyridin-3-ylmethyl)-2,6,7,8-tetrahydro-imidazo[2,1-c][1][2][3]triazin-3-one[4]	2-Chloro-5-(chloromethyl)pyridine[2][3]
Chemical Formula	C11H12ClN5O	C6H5Cl2N
Formula Weight	265.71	162.01
Crystal System	Monoclinic	Monoclinic
Space Group	P21/n	P21/c
a (Å)	10.1095(3)	4.0770(8)
b (Å)	10.4038(3)	10.322(2)
c (Å)	11.9047(3)	16.891(3)
β (°)	101.013(3)	95.95(3)
Volume (Å^3)	1229.04(6)	707.0(2)
Z	4	4
T (K)	293	293
Radiation	Mo Kα (λ = 0.71073 Å)	Mo Kα (λ = 0.71073 Å)

Structural Insights and Intermolecular Interactions

The crystal structure of 8-(6-chloro-pyridin-3-ylmethyl)-2,6,7,8-tetrahydro-imidazo[2,1-c][1][2][3]triazin-3-one is stabilized by a network of intermolecular hydrogen bonds, including N–H···O, C–H···O, and C–H···π interactions.[4] In contrast, the crystal packing of 2-Chloro-5-(chloromethyl)pyridine features intermolecular C–H···N hydrogen bonds, which link the molecules into dimers.[2][3] These differing interaction patterns highlight the significant influence of substituent groups on the crystal packing and overall solid-state architecture. The 2-Chloro-5-(chloromethyl)pyridine molecule is nearly planar.[2][3]

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Experimental Protocols

The crystallographic data presented in this guide were obtained through single-crystal X-ray diffraction. A detailed methodology for this technique is outlined below.

Single-Crystal X-ray Diffraction

- Crystal Growth: Single crystals of the compound suitable for X-ray diffraction are grown, typically by slow evaporation of a saturated solution.
- Data Collection: A selected crystal is mounted on a diffractometer. The crystal is then irradiated with a monochromatic X-ray beam (commonly Mo Kα radiation). As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms in the crystal lattice, producing a diffraction pattern.
- Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the asymmetric unit are determined using direct methods or Patterson methods. The structural model is then refined against the experimental data to obtain the final, accurate crystal structure. The programs SHELXS-97 and SHELXL-97 are commonly used for structure solution and refinement.[4]

Comparative Workflow

The logical workflow for comparing the crystal structures of different derivatives is visualized in the diagram below. This process involves data acquisition from crystallographic databases, extraction of key parameters, and a comparative analysis of geometric and packing features.

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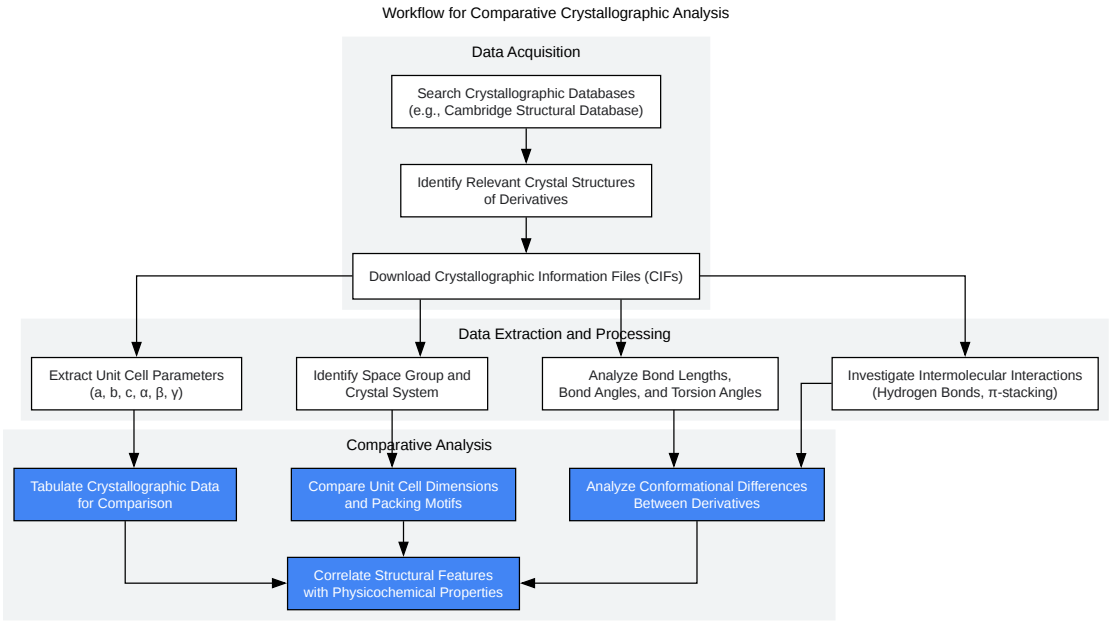

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Caption: Workflow for the comparative analysis of crystal structures.

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